

Application Notes and Protocols for Butyl-Containing Compounds in Cancer Therapy Research

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Compound of Interest

Compound Name: Butyl sulfate

Cat. No.: B8699800

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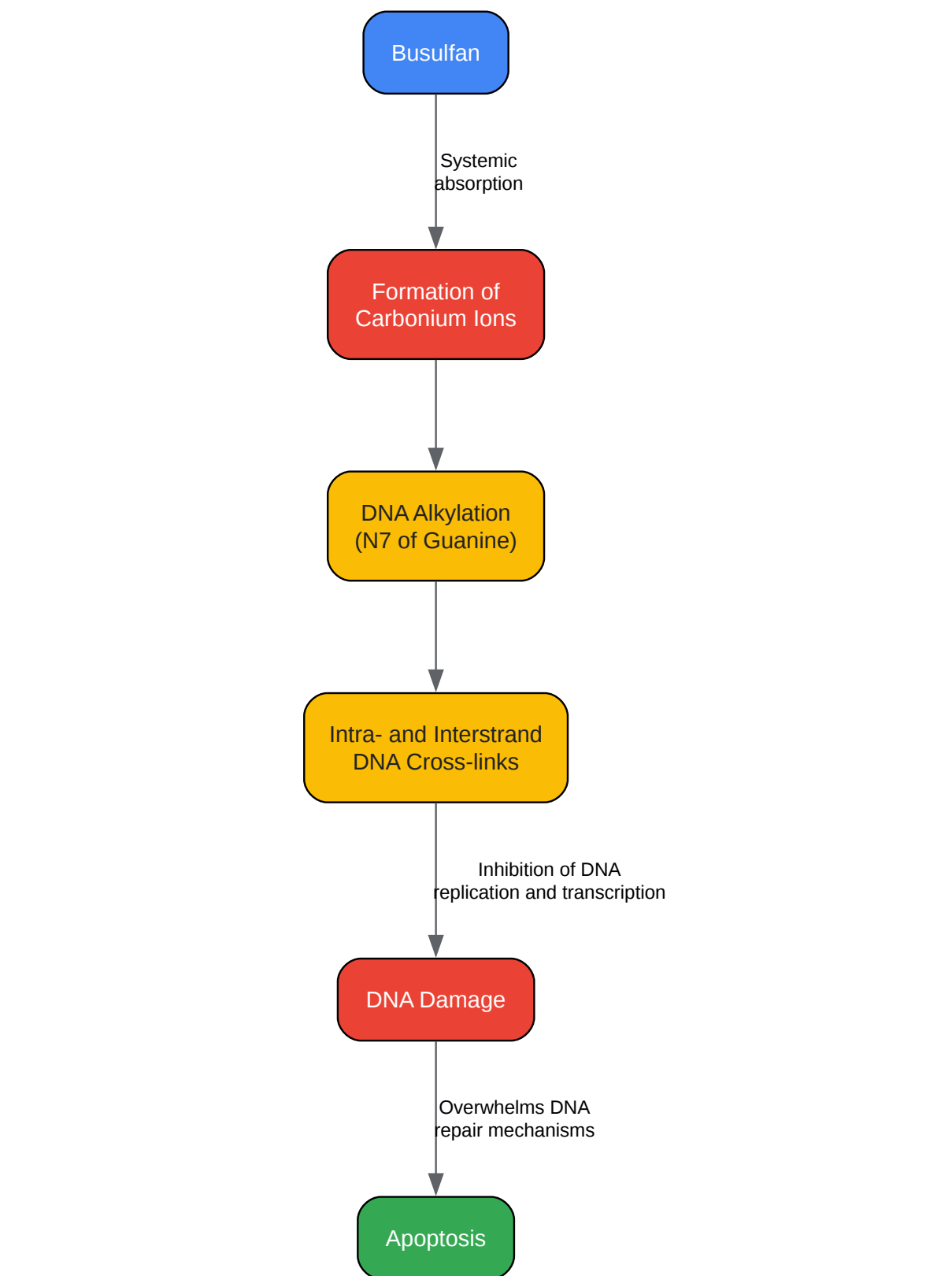
Introduction

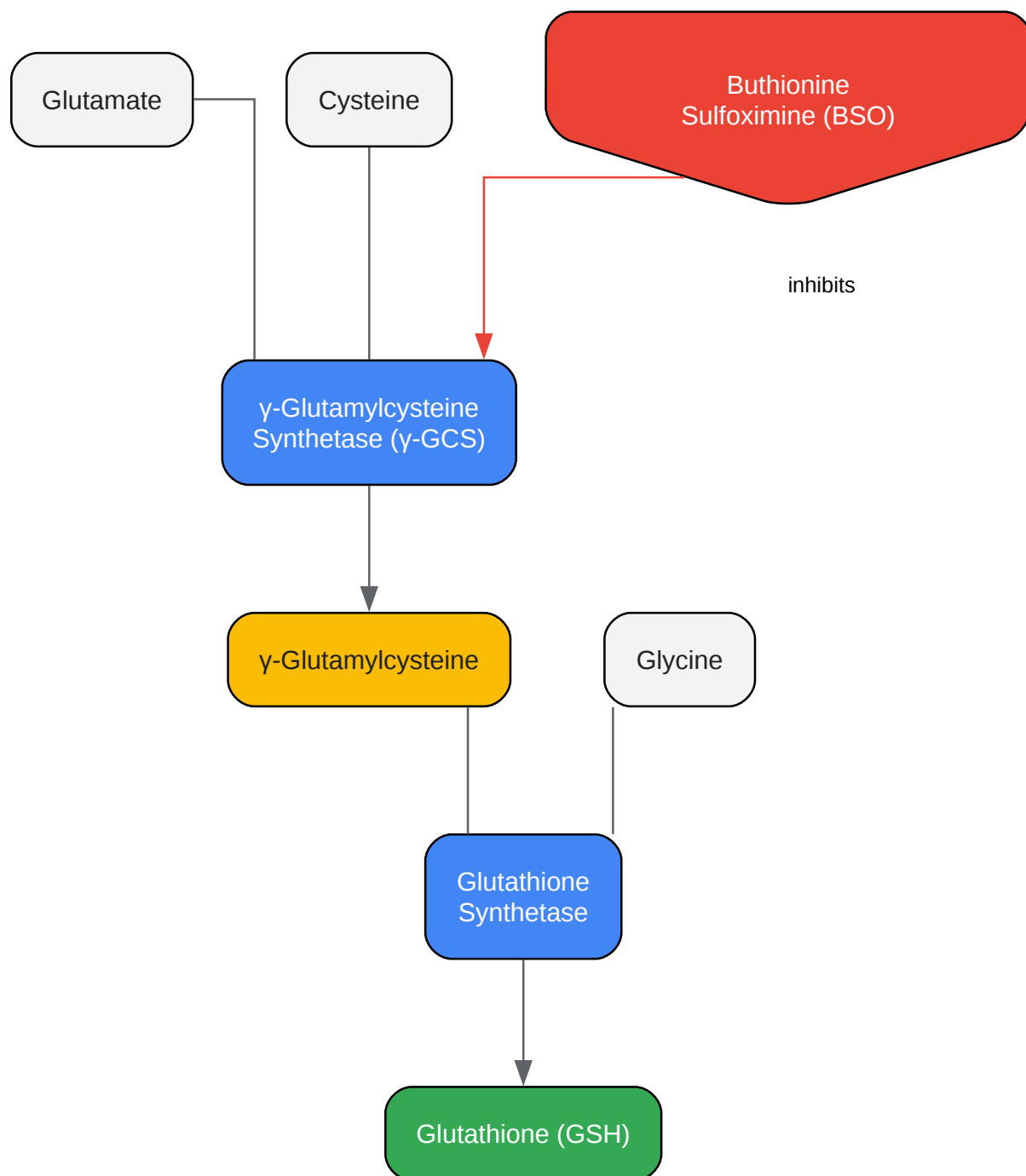
While "**butyl sulfate**" is not prominently featured in cancer therapy research literature as a therapeutic agent, two other butyl-containing compounds, Busulfan and Buthionine Sulfoximine (BSO), have been extensively studied and are clinically relevant in oncology. Busulfan is a DNA alkylating agent used as a conditioning agent for hematopoietic stem cell transplantation. Buthionine Sulfoximine is an inhibitor of glutathione synthesis, investigated as a chemosensitizing agent. These application notes provide detailed information on their mechanisms of action, relevant data, and experimental protocols for researchers, scientists, and drug development professionals.

Application Note: Busulfan

1. Mechanism of Action

Busulfan is a bifunctional alkylating agent.^{[1][2]} Its cytotoxic effects are mediated through the alkylation of DNA.^{[1][2]} The two methanesulfonate groups of busulfan are displaced, and the resulting carbonium ions form covalent bonds with the N7 position of guanine bases in the DNA.^[1] This leads to the formation of intrastrand and interstrand DNA cross-links, which inhibit DNA replication and transcription.^{[1][2][3]} The extensive DNA damage overwhelms the cellular repair mechanisms, ultimately triggering apoptosis (programmed cell death), particularly in rapidly dividing cancer cells.^[1]





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References

- 1. What is the mechanism of Busulfan? [synapse.patsnap.com]
- 2. What is Busulfan used for? [synapse.patsnap.com]
- 3. ClinPGx [clinpgx.org]
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